Application Note: Synthesis of 3,4,5-Trihydroxybenzohydrazide via Reflux Condensation

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Compound of Interest

Compound Name:	*3,4,5-Trihydroxybenzhydrazide*
CAS No.:	*5782-85-4*
Cat. No.:	*B182992*

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Introduction

3,4,5-Trihydroxybenzohydrazide, also known as gallic hydrazide, is a valuable compound in medicinal chemistry and drug development. It serves as a key building block for the synthesis of various bioactive molecules, including acylhydrazones which have demonstrated a range of biological activities.[1][2] The synthesis of this compound is commonly achieved through the reaction of a gallic acid ester, such as methyl 3,4,5-trihydroxybenzoate, with hydrazine hydrate. This reaction is typically performed under reflux conditions to ensure it proceeds to completion. Reflux is a standard laboratory technique that allows for heating a reaction mixture for an extended period at the boiling point of the solvent without the loss of solvent, which is crucial for reactions that are slow at lower temperatures. This document provides a detailed protocol for the synthesis of 3,4,5-Trihydroxybenzohydrazide using a standard reflux setup.

Physicochemical and Safety Data

A summary of the key properties and safety information for 3,4,5-Trihydroxybenzohydrazide is presented below. This data is essential for safe handling and proper experimental planning.

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Property	Value	Reference
IUPAC Name	3,4,5-trihydroxybenzohydrazide	[3]
Synonyms	Gallic hydrazide, 3,4,5-Trihydroxybenzhydrazide	[3]
CAS Number	5782-85-4	[3][4]
Molecular Formula	$C_7H_8N_2O_4$	[3][4][5]
Molecular Weight	184.15 g/mol	[3][4][5]
Appearance	White to off-white solid	[6]
Melting Point	295-298 °C	[6][7][8]
Storage Conditions	Keep in a dark place, under inert atmosphere, at 2-8 °C.	[4][6][9]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3][10]
Signal Word	Warning	[3]

Experimental Protocol: Synthesis via Reflux

This protocol details the synthesis of 3,4,5-Trihydroxybenzohydrazide from methyl-3,4,5-trihydroxybenzoate and hydrazine hydrate, adapted from established literature procedures.[2] [11]

1. Materials and Reagents

- Methyl-3,4,5-trihydroxybenzoate (Methyl Gallate) ($C_8H_8O_5$)
- Hydrazine Hydrate (H_6N_2O)
- Ethanol (C_2H_5OH), absolute

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- Hexane (C_6H_{14})
- Deionized Water

2. Apparatus

- Round-bottom flask (100 mL or appropriate size)
- West condenser (or other suitable reflux condenser)
- Heating mantle with a magnetic stirrer and stir bar
- Ring stand and clamps
- Beakers and graduated cylinders
- Rotary evaporator
- Büchner funnel and filter paper
- Vacuum flask

3. Step-by-Step Procedure

- Reagent Preparation: In a 100 mL round-bottom flask, dissolve methyl-3,4,5-trihydroxybenzoate (e.g., 3.68 g, 20 mmol) in absolute ethanol (75 mL).[11]
- Addition of Hydrazine: To the stirred solution, carefully add hydrazine hydrate (e.g., 5.0 mL, 100 mmol).[11] Caution: Hydrazine hydrate is toxic and corrosive; handle it in a fume hood with appropriate personal protective equipment (PPE).
- Apparatus Assembly: Attach the West condenser to the round-bottom flask and secure the setup to a ring stand using clamps. Ensure a gentle flow of cold water through the condenser, with water entering at the bottom inlet and exiting at the top outlet.
- Refluxing: Place the flask in the heating mantle and heat the mixture to a gentle reflux. Maintain the reflux with continuous stirring for approximately 5 to 6 hours.[2][11] The reaction progress can be monitored using Thin Layer Chromatography (TLC).

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- Cooling and Solvent Removal: After the reflux period is complete, turn off the heat and allow the mixture to cool to room temperature. Remove the solvent using a rotary evaporator.[11]
- Product Isolation and Washing: A solid product should be obtained after solvent removal. Wash the resulting solid with hexane to remove any non-polar impurities.[11]
- Drying: Collect the purified solid by vacuum filtration using a Büchner funnel. Allow the product, 3,4,5-Trihydroxybenzohydrazide, to air-dry or dry it in a desiccator. The reported yield for this procedure is approximately 87-92%.[2][11]

Experimental Workflow Visualization

The following diagram illustrates the workflow for the synthesis of 3,4,5-Trihydroxybenzohydrazide.

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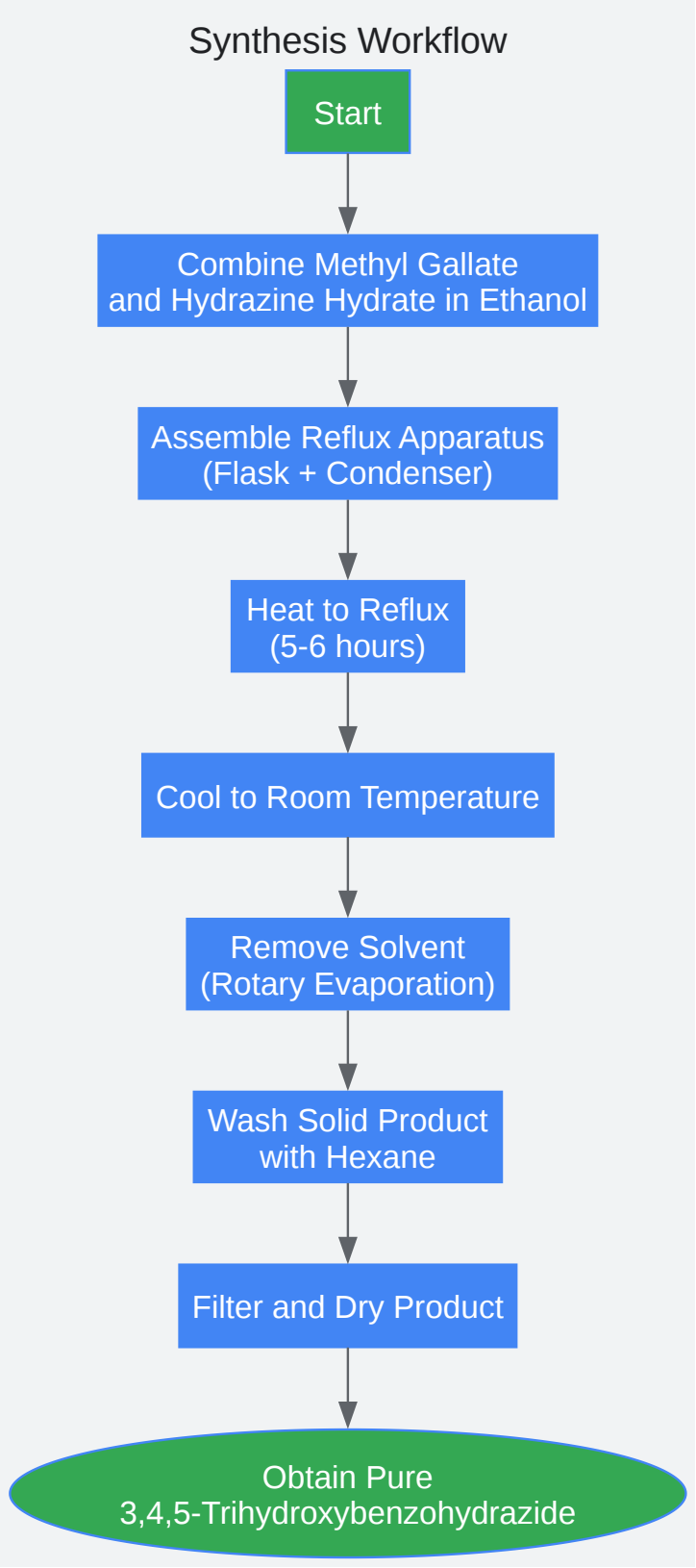

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Caption: Workflow for the synthesis of 3,4,5-Trihydroxybenzohydrazide.

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Safety and Handling Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling any chemicals.
- Ventilation: All procedures, especially those involving hydrazine hydrate and heating solvents, must be performed in a well-ventilated chemical fume hood.
- Hydrazine Hydrate: This substance is highly toxic, a suspected carcinogen, and corrosive. Avoid inhalation, ingestion, and skin contact. Use a dedicated syringe or pipette for transfer.
- Reflux Safety: Never heat a closed system. Ensure the top of the reflux condenser is open to the atmosphere (or connected to a drying tube/inert gas line if the reaction is air-sensitive). Use a heating mantle controlled by a variable transformer; avoid open flames when working with flammable solvents like ethanol.
- Waste Disposal: Dispose of all chemical waste according to institutional and local environmental regulations.

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